

# 3-(2,2-Dimethylpropoxy)phenol proper disposal procedures

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## Compound of Interest

Compound Name: 3-(2,2-Dimethylpropoxy)phenol

CAS No.: 1394975-12-2

Cat. No.: B3039903

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## Executive Summary & Chemical Profile

**Objective:** This guide defines the operational protocol for the safe disposal of **3-(2,2-Dimethylpropoxy)phenol** (CAS: 1394975-12-2). As a phenolic ether, this compound presents a dual hazard profile: the corrosive, systemic toxicity inherent to phenols and the potential flammability/peroxide risks associated with ethers.

**Operational Directive:** All disposal workflows must prioritize incineration via an approved hazardous waste contractor. Under no circumstances should this compound be discharged into municipal water systems or disposed of in general refuse.

## Chemical Identity & Hazard Classification

Property	Specification
Chemical Name	3-(2,2-Dimethylpropoxy)phenol
CAS Number	1394975-12-2
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>2</sub>
Physical State	Solid (Crystalline/Powder)
Primary Hazards	Acute Toxicity (Oral/Dermal), Skin Corrosion/Irritation (Cat 1B/2), Serious Eye Damage (Cat 1).[1][2][3][4]
RCRA Status (USA)	Not explicitly listed (P/U list), but regulated by characteristic: Toxic & Corrosive.

## Waste Segregation & Compatibility Logic

Effective disposal begins at the bench. You must segregate this waste stream correctly to prevent dangerous incompatibility reactions in the central waste accumulation area.

- **The Phenolic Risk:** Phenols are weak acids. They can react vigorously with strong oxidizers (e.g., nitric acid, perchlorates) and strong bases.
- **The Ether Risk:** While the neopentyl group (2,2-dimethylpropyl) is sterically bulky and reduces the rate of peroxide formation compared to linear ethers, the ether linkage remains a site for potential oxidative degradation.
- **Segregation Rule:** Classify as "Organic Toxicity/Corrosive." Do NOT commingle with oxidizing acids or active metals.

## Step-by-Step Disposal Protocol

### Scenario A: Disposal of Pure Solid Substance

Use this protocol for expired shelf stocks or solid synthesis byproducts.

- **Personal Protective Equipment (PPE):** Don nitrile gloves (double-gloving recommended), safety goggles, and a lab coat. Use a dust mask or work in a fume hood to avoid inhalation.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar with a screw-top lid. Avoid metal containers due to potential corrosion.
- Transfer: Carefully transfer the solid into the container. Do not fill more than 90% capacity.
- Labeling: Affix a hazardous waste label immediately.
  - Constituents: "**3-(2,2-Dimethylpropoxy)phenol**"<sup>[1]</sup>
  - Hazards: Check "Toxic" and "Corrosive."<sup>[4][5][6]</sup>
- Storage: Store in the "Solid Organic Waste" satellite accumulation area until pickup.

## Scenario B: Disposal of Liquid Solutions (Reaction Mixtures)

Use this protocol for HPLC waste or mother liquors.

- Solvent Compatibility Check: Ensure the carrier solvent is compatible with organic incineration (e.g., Methanol, Acetonitrile, DCM).
  - Critical: If the solution contains oxidizers, these must be quenched/neutralized before adding to the organic waste carboy.
- pH Adjustment (Optional but Recommended): If the solution is highly acidic or basic due to reagents, neutralize to pH 5–9 to reduce the risk of container degradation.
- Consolidation: Pour into the "Non-Halogenated Organic Waste" carboy (unless dissolved in halogenated solvents like DCM, then use "Halogenated").
- Documentation: Log the volume and concentration on the carboy's waste log sheet.

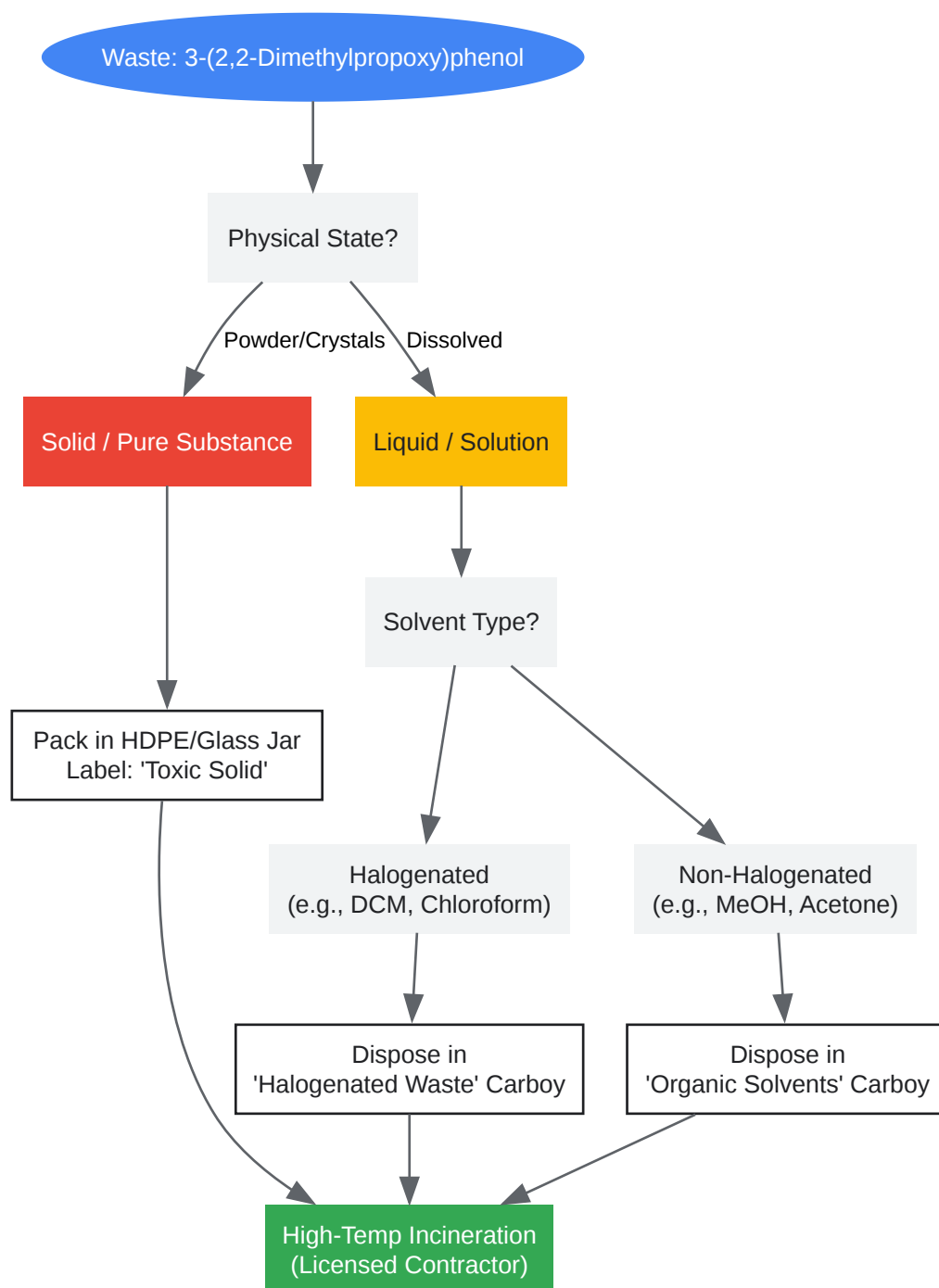
## Emergency Spill Management (The S.T.O.P. Protocol)

In the event of a spill, immediate action is required to prevent systemic absorption or environmental release.<sup>[7]</sup>

- S - Secure the Area: Alert nearby personnel. Evacuate if the spill is large (>100g/mL) or outside a fume hood.
- T - Triage the Hazard: Review the SDS. Confirm it is **3-(2,2-Dimethylpropoxy)phenol**.<sup>[1]</sup>
- O - Operate Cleanup:
  - Solids: Gently sweep into a dustpan using a brush. Avoid raising dust.<sup>[2][4][5][7]</sup>
  - Liquids: Absorb with an inert material (Vermiculite, dry sand, or commercial spill pads). Do not use combustible materials like sawdust.
- P - Package & Dispose: Place all cleanup materials into a heavy-duty plastic bag or bucket. Label as "Hazardous Waste - Debris from Phenolic Spill" and arrange for immediate pickup.

## Visual Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for determining the correct disposal route based on the physical state and mixture composition.



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Caption: Decision logic for segregating **3-(2,2-Dimethylpropoxy)phenol** waste streams based on physical state and solvent carrier.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 21628540, **3-(2,2-Dimethylpropoxy)phenol**. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (Phenol). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [[Link](#)]

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## Sources

- [1. fluorochem.co.uk](http://1.fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
- [2. pentachemicals.eu](http://2.pentachemicals.eu) [[pentachemicals.eu](http://pentachemicals.eu)]
- [3. merckmillipore.com](http://3.merckmillipore.com) [[merckmillipore.com](http://merckmillipore.com)]
- [4. tcichemicals.com](http://4.tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- [5. chemos.de](http://5.chemos.de) [[chemos.de](http://chemos.de)]
- [6. Hazardous Waste Disposal Guide: Research Safety - Northwestern University](http://6.Hazardous%20Waste%20Disposal%20Guide%3A%20Research%20Safety%20-%20Northwestern%20University) [[researchsafety.northwestern.edu](http://researchsafety.northwestern.edu)]
- [7. uwaterloo.ca](http://7.uwaterloo.ca) [[uwaterloo.ca](http://uwaterloo.ca)]
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